

IUPAC name for 2,4-Dimethylbenzyl chloride

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Compound of Interest

Compound Name: 2,4-Dimethylbenzyl chloride

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An In-depth Technical Guide to 1-(Chloromethyl)-2,4-dimethylbenzene

This technical guide provides a comprehensive overview of 1-(chloromethyl)-2,4-dimethylbenzene, a significant chemical intermediate. The document details its chemical properties, spectroscopic data, a detailed synthesis protocol, and its applications, particularly for researchers, scientists, and professionals in drug development.

Nomenclature and Identification

The compound commonly known as **2,4-dimethylbenzyl chloride** is systematically named under IUPAC nomenclature as 1-(chloromethyl)-2,4-dimethylbenzene[1][2]. It is registered under the CAS Number 824-55-5[1][2].

Synonyms:

- **2,4-Dimethylbenzyl chloride**[1]
- 4-(Chloromethyl)-m-xylene[1][2]
- Benzene, 1-(chloromethyl)-2,4-dimethyl-[1][2]
- 1,3-Dimethyl-4-(chloromethyl)benzene[1][2]
- 2,4-Dimethyl-1-(chloromethyl)benzene[1][2]

Physicochemical Properties

The physical and chemical properties of 1-(chloromethyl)-2,4-dimethylbenzene are crucial for its handling, application in synthesis, and purification. A summary of these properties is presented below.

Property	Value	Source
Molecular Formula	C ₉ H ₁₁ Cl	[1][2]
Molecular Weight	154.64 g/mol	[1][3]
Physical State	Colorless to Almost Colorless Liquid	[3]
Boiling Point	105 °C at 14 mmHg	[3]
Flash Point	96 °C	[3]
Specific Gravity	1.06 (20/20)	[3]
Refractive Index	1.54	[3]

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation and purity assessment of the compound.

Spectroscopy	Data Highlights
¹³ C NMR	Data available in spectral databases[1].
IR Spectra	Data available in spectral databases[1][2].
Raman Spectra	Data available in spectral databases[1].
Mass Spectrometry	Electron ionization mass spectrum available in the NIST WebBook[2][4].
Gas Chromatography	Kovats Retention Index (Standard non-polar column): 1207, 1208[1][2].

Synthesis

1-(Chloromethyl)-2,4-dimethylbenzene is typically synthesized via the chloromethylation of 2,4-dimethylbenzene (m-xylene). This electrophilic aromatic substitution reaction introduces a chloromethyl group onto the aromatic ring.

Experimental Protocol: Chloromethylation of m-Xylene

This protocol describes a general laboratory-scale synthesis of 1-(chloromethyl)-2,4-dimethylbenzene. The procedure is based on established methods for chloromethylation of aromatic compounds[5][6].

Materials:

- 2,4-Dimethylbenzene (m-xylene)
- Paraformaldehyde
- Concentrated Hydrochloric Acid (HCl)
- Anhydrous Calcium Chloride (or other suitable drying agent)
- Toluene (or other suitable solvent)
- Sodium Bicarbonate solution (aqueous, saturated)
- Brine (saturated NaCl solution)

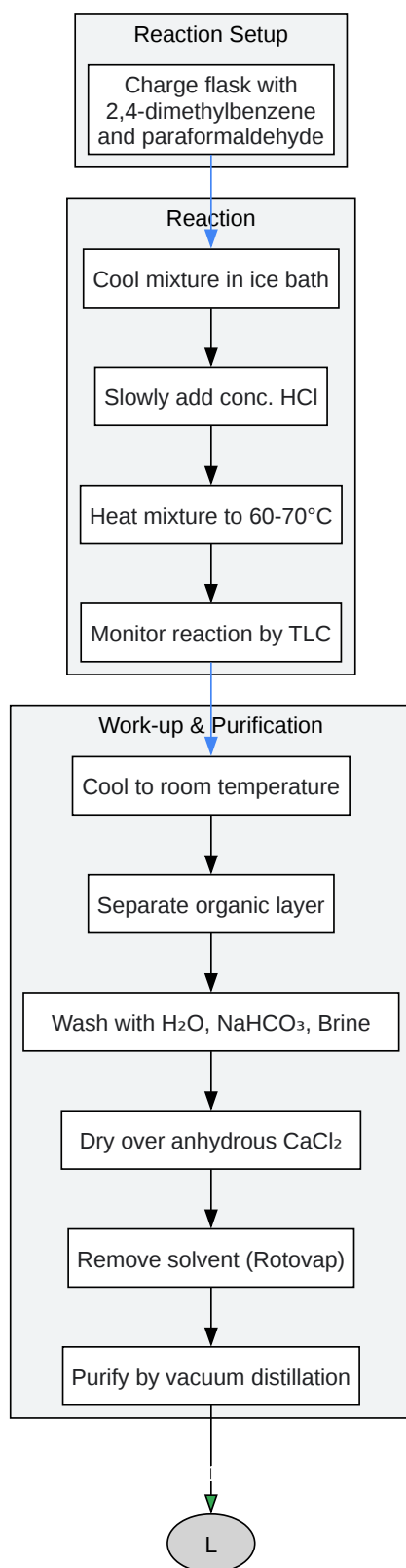
Equipment:

- Three-necked round-bottom flask
- Mechanical stirrer
- Reflux condenser
- Dropping funnel
- Heating mantle
- Separatory funnel

- Rotary evaporator

Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer, reflux condenser, and a dropping funnel, add 2,4-dimethylbenzene and paraformaldehyde in a suitable solvent like toluene.
- **Addition of Acid:** Cool the flask in an ice bath. Slowly add concentrated hydrochloric acid to the stirred mixture via the dropping funnel. Maintain the temperature during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and heat the reaction mixture to a moderate temperature (e.g., 60-70°C) with continuous stirring. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction time can vary but is typically several hours[5][6].
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel.
- **Phase Separation:** Separate the organic layer from the aqueous layer.
- **Washing:** Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with brine.
- **Drying:** Dry the organic layer over an anhydrous drying agent like calcium chloride or magnesium sulfate.
- **Solvent Removal:** Filter off the drying agent and remove the solvent from the filtrate using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield pure 1-(chloromethyl)-2,4-dimethylbenzene[3].



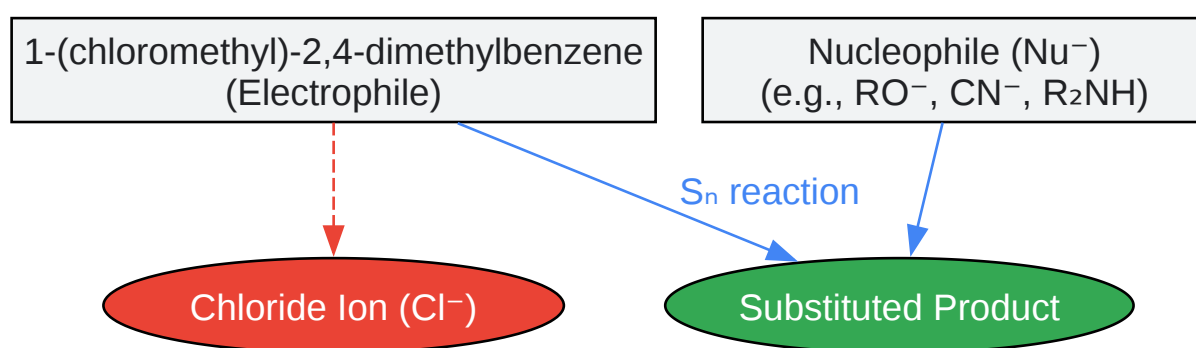
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Synthesis Workflow for 1-(chloromethyl)-2,4-dimethylbenzene.

Reactivity and Applications

As a benzyl chloride derivative, 1-(chloromethyl)-2,4-dimethylbenzene is a reactive alkylating agent. The chloromethyl group is susceptible to nucleophilic substitution reactions (S_N1 and S_N2), making it a valuable building block in organic synthesis[7].

It serves as a key intermediate in the production of more complex molecules, including active ingredients for pharmaceuticals and agrochemicals like pesticides and fungicides[7][8]. The 2,4-dichlorobenzyl chloride analogue, for instance, is used in antiseptic and disinfectant formulations[7]. The primary utility of these compounds is to install the substituted benzyl moiety onto a target molecule.



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General Reactivity Pathway via Nucleophilic Substitution.

Safety and Handling

1-(Chloromethyl)-2,4-dimethylbenzene is a hazardous chemical that requires careful handling in a well-ventilated area, preferably a fume hood[9].

Hazard Identification:

- Causes severe skin burns and eye damage[3][10].
- May be corrosive to metals[3].
- Harmful if swallowed[10].

Recommended Precautions:

- Personal Protective Equipment (PPE): Wear suitable protective clothing, chemical-resistant gloves, and tightly fitting safety goggles with side-shields[9].
- Handling: Avoid contact with skin and eyes. Prevent the formation of vapors and aerosols. Use non-sparking tools to prevent fire from electrostatic discharge[9].
- Storage: Store in a cool, well-ventilated place in a tightly closed, corrosion-resistant container[3][9]. It is moisture and heat-sensitive and should be stored under an inert gas[3]. Store locked up[3].
- First Aid:
 - Skin Contact: Immediately take off all contaminated clothing and rinse the skin with plenty of water. Seek immediate medical attention[10].
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call a physician immediately[3].
 - Ingestion: Do NOT induce vomiting. Rinse mouth and call a poison control center or doctor immediately[3][9].

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